# 2-(2-Bromophenyl)pyrrolidine Hydrochloride: Technical Profile & Application Guide

**Author**: BenchChem Technical Support Team. **Date**: May 2026

***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *2-[(2-bromophenyl)methyl]pyrrolidine* |
| *CAS No.:* | *316139-87-4* |
| *Cat. No.:* | *B2455862* |

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## Executive Summary & Chemical Identity

2-(2-Bromophenyl)pyrrolidine hydrochloride is a high-value chiral heterocyclic building block used primarily in the synthesis of central nervous system (CNS) active agents and as a scaffold in fragment-based drug discovery (FBDD). Its structure features a saturated nitrogen heterocycle (pyrrolidine) bearing an ortho-brominated phenyl ring at the C2 position. This specific substitution pattern offers dual synthetic handles: the secondary amine for diversification and the aryl bromide for cross-coupling reactions.

## Chemical Identification Table

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| Property | Detail |
|---|---|
| Chemical Name | 2-(2-Bromophenyl)pyrrolidine hydrochloride |
| CAS Number (Racemic) | 129540-24-5 (Free base ref) |
| CAS Number (S-Isomer) | 1224945-39-4 |
| CAS Number (R-Isomer) | 1391485-18-9 |
| Molecular Formula | $C_{10}H_{13}BrClN$ (HCl salt) |
| Molecular Weight | 262.57 g/mol |
| SMILES | Cl.BrC1=CC=CC=C1C2CCCN2 |
| Appearance | White to off-white crystalline solid |

## Physicochemical Properties

Understanding the physical behavior of this intermediate is critical for assay development and formulation.

| Property | Value / Characteristic | Note |
|---|---|---|
| Melting Point | >200°C (Decomposition typical for HCl salts) | Free base boils at ~298.9°C (760 mmHg) |
| Solubility | High in Water, DMSO, Methanol | Limited solubility in non-polar solvents (Hexane, $Et_2O$) |
| pKa (Conjugate Acid) | ~9.5 - 10.5 (Predicted) | Typical for secondary cyclic amines |
| Hygroscopicity | Moderate | Store under inert atmosphere (Argon/Nitrogen) |
| LogP | ~2.5 (Free base) | Lipophilic enough for CNS penetration models |

## Structural Significance[3]

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- Ortho-Effect: The bromine atom at the ortho position introduces significant steric bulk, restricting rotation around the C2-phenyl bond. This conformational bias is often exploited in medicinal chemistry to lock bioactive conformations.
- Chirality: The C2 position is a stereocenter. The (S)-enantiomer is frequently derived from L-proline precursors, making it more accessible for asymmetric synthesis.

## Synthetic Methodologies

For research scale-up, two primary routes are validated. The choice depends on the required enantiopurity and starting material availability.

## Route A: Grignard Addition / Reduction (Racemic/Chiral)

This is the most robust method for generating the core scaffold.

- Activation: 2-Pyrrolidinone is activated (e.g., N-Boc protection).
- Nucleophilic Attack: Reaction with 2-bromophenylmagnesium bromide (prepared via halogen-metal exchange).
- Reduction: The intermediate hemiaminal or imine is reduced using $Et_3SiH/BF_3{\cdot}OEt_2$ or $NaBH_4$.[1]

## Route B: Intramolecular Cyclization (Chiral)

Ideal for maintaining stereochemistry from amino acid precursors.

- Precursor Synthesis: Reaction of 2-bromobenzaldehyde with a 3-aminopropyl equivalent (e.g., phosphonium ylide or Grignard derivative).
- Cyclization: Base-induced closure or reductive amination of a gamma-amino ketone.

## Visualization: Synthetic Pathway (Route A)

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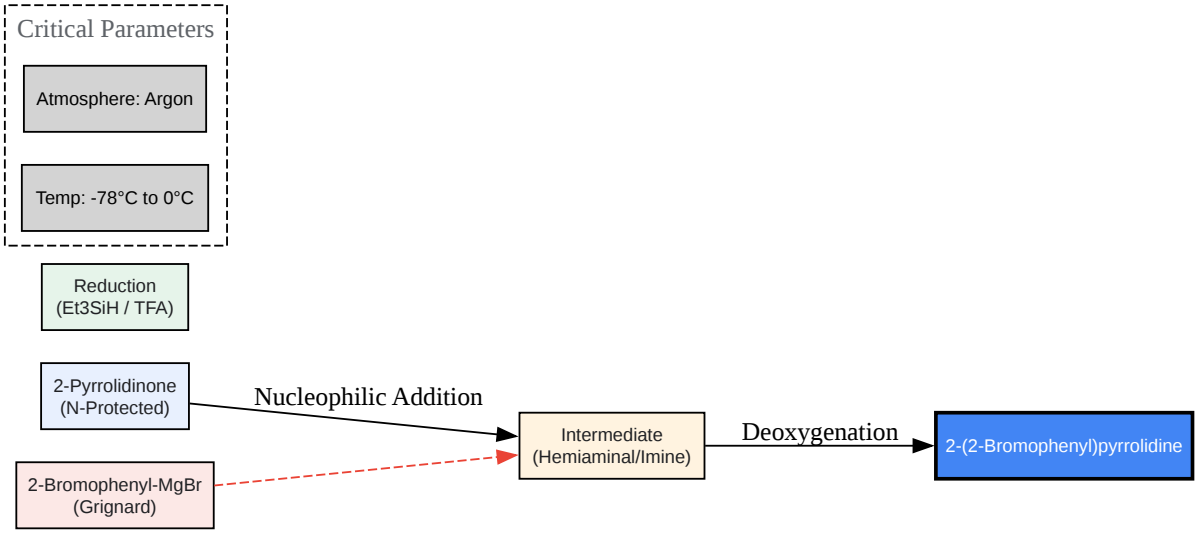


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Caption: General synthetic workflow via nucleophilic addition to lactam, followed by reduction.

# Reactivity & Stability Profile

As a bifunctional intermediate, 2-(2-Bromophenyl)pyrrolidine hydrochloride exhibits distinct reactivity patterns utilized in library synthesis.

## Secondary Amine Reactivity (N1)

- Acylation/Sulfonylation: Reacts readily with acid chlorides or sulfonyl chlorides to form amides/sulfonamides.
    - Protocol Note: Requires an auxiliary base (TEA or DIPEA) to scavenge the HCl salt.
- Reductive Amination: Condensation with aldehydes/ketones followed by reduction ($NaBH(OAc)_3$) yields tertiary amines.

## Aryl Bromide Reactivity (C2'-Br)

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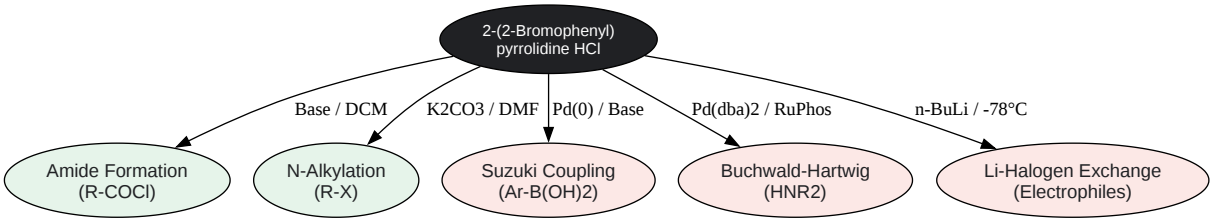
- Buchwald-Hartwig Amination: The ortho-bromide is a challenging but viable substrate for Pd-catalyzed amination due to steric hindrance.
  - Catalyst Choice: Bulky phosphine ligands (e.g., RuPhos, BrettPhos) are required to overcome the ortho-steric barrier.
- Suzuki-Miyaura Coupling: Coupling with boronic acids allows extension of the aromatic system.
- Lithium-Halogen Exchange: Treatment with n-BuLi at -78°C generates the lithiated species, which can be quenched with electrophiles (e.g., $CO_2$, DMF) to introduce carboxylic acids or aldehydes.

## Reactivity Logic Diagram

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Caption: Divergent reactivity profile showing N-functionalization vs. Aryl cross-coupling pathways.

# Applications in Drug Discovery

This scaffold is prevalent in the design of:

- Analgesics: Structural analogs of opioid pharmacophores often incorporate the 2-arylpyrrolidine motif.
- Autotaxin Inhibitors: Used as a core linker to position lipophilic tails in the enzyme active site.

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- NET/DAT Transporter Ligands: The 2-substituted pyrrolidine ring mimics the neurotransmitter structure, providing affinity for monoamine transporters.

## Handling & Safety Protocols

Hazard Classification (GHS):

- H302: Harmful if swallowed.[2]
- H315/H319: Causes skin and serious eye irritation.[2][3]
- H335: May cause respiratory irritation.[2]

Storage Protocol:

- Temperature: 2-8°C (Refrigerated).
- Atmosphere: Hygroscopic; store under inert gas (Nitrogen/Argon) in a desiccator.
- Incompatibility: Strong oxidizing agents.[3]

Disposal:

- Dissolve in a combustible solvent and burn in a chemical incinerator equipped with an afterburner and scrubber (due to Halogen/Nitrogen content).

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